

A Technical Guide to the Preliminary Investigation of Whitlockite in Meteorites

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Compound of Interest

Compound Name: **Whitlockite**

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This guide provides an in-depth overview of the preliminary investigation of **whitlockite** and its extraterrestrial analogue, merrillite, in meteorites. It covers the fundamental distinctions between these minerals, their significance in planetary science, quantitative compositional data, and detailed protocols for their analysis. The presence and transformation of these phosphate minerals offer critical insights into the geological history of planetary bodies, particularly regarding the historical presence of water.

Introduction: Whitlockite and its Extraterrestrial Counterpart, Merrillite

Whitlockite is a calcium phosphate mineral with the ideal formula $\text{Ca}_9(\text{Mg},\text{Fe})(\text{PO}_4)_6(\text{PO}_3\text{OH})$.^[1] It is found in some terrestrial geological settings and is also a significant biomineral in the human body.^[2] In the context of meteoritics, the term "**whitlockite**" was historically used to describe a common phosphate accessory mineral. However, significant structural and compositional differences led to a distinction between terrestrial **whitlockite** and its extraterrestrial counterpart, now officially known as **merrillite**.^{[3][4]}

The primary distinction lies in the presence of hydrogen. Terrestrial **whitlockite** is a hydrous phosphate, containing an essential structural hydroxyl group (OH).^{[5][6]} In contrast, **merrillite**, found in lunar rocks, Martian meteorites, and various other meteorite groups, is anhydrous (H-free).^{[7][3]} This distinction is critical, as the presence of **merrillite** in meteorites may indicate the

past existence of its hydrous precursor, **whitlockite**, with profound implications for the water budget of its parent body, such as Mars.[8][9]

Data Presentation: Compositional Analysis

The composition of merrillite varies depending on its parent body, reflecting the specific geological conditions and processes of that planet or asteroid.[3] Lunar merrillite, for instance, is notably enriched in Rare Earth Elements (REE), whereas Martian merrillite contains significantly higher concentrations of sodium.

Table 1: General Properties of Terrestrial Whitlockite vs. Extraterrestrial Merrillite

Property	Terrestrial Whitlockite	Extraterrestrial Merrillite	Citation(s)
Ideal Formula	$\text{Ca}_9(\text{Mg,Fe})_{10}(\text{PO}_4)_6(\text{PO}_3\text{OH})$	$\text{Ca}_9\text{NaMg}(\text{PO}_4)_7$	[1]
Hydrogen Content	Hydrous (contains structural OH)	Anhydrous (H-free)	[3][5][6]
Typical Occurrence	Granitic pegmatites, biological deposits	Chondrites, Martian & Lunar meteorites	[10]
**Density (g/cm ³) **	~3.13	~3.10	[1][11]
Crystal System	Trigonal	Trigonal	[11]

Table 2: Representative Chemical Compositions of Merrillite in Meteorites (wt. %)

The following table presents average chemical compositions of merrillite from different extraterrestrial sources, determined by electron microprobe analysis (EPMA).

Oxide	Martian (Shergotty)	Chondrite (Yamato-75)	Lunar
Na ₂ O	2.14	1.63	0.2 - 0.5
MgO	3.76	3.51	3.0 - 4.5
Al ₂ O ₃	Not Reported	0.03	Not Reported
SiO ₂	Not Reported	0.05	< 1.0
P ₂ O ₅	46.31	45.31	44.0 - 46.0
CaO	47.04	46.86	45.0 - 47.0
FeO	Not Reported	1.34	0.5 - 5.0
(Y,RE) ₂ O ₃	Low	Low	up to ~18
Citation(s)	[8] [11]	[12]	[7]

Table 3: Summary of Rare Earth Element (REE) Concentrations

Merrillite is a major carrier of REE in extraterrestrial materials.[\[13\]](#) Its capacity to incorporate these elements provides valuable insights into the petrogenesis of its host rock.[\[4\]](#)

Parent Body	REE Concentration Characteristics	Citation(s)
Lunar	Systematically and highly enriched in REE + Yttrium (Y).	[3]
Martian	Significantly lower REE concentrations compared to lunar samples.	
Chondritic	Relatively low REE contents.	

Experimental Protocols

The identification and characterization of **whitlockite** and merrillite in meteorites rely on a suite of analytical techniques. Below are detailed methodologies for key experiments.

Electron Probe Microanalysis (EPMA)

EPMA is used for quantitative chemical analysis of individual mineral grains.

Objective: To determine the precise elemental composition (e.g., Na, Mg, Ca, P, Fe, REE) of phosphate grains to distinguish between merrillite types and identify compositional zoning.

Methodology:

- Sample Preparation: A meteorite thin section is prepared and polished to a high-quality, flat surface. The section is then carbon-coated to ensure electrical conductivity under the electron beam.
- Instrumentation: A field emission electron microprobe is used, typically in wavelength-dispersive spectrometry (WDS) mode.[14]
- Analytical Conditions:
 - Accelerating Voltage: 15 kV.[12][14]
 - Probe Current: 20-35 nA.[1][14]
 - Beam Diameter: A focused beam of <1-5 μ m is used for point analysis on individual phosphate grains.[1][14]
- Calibration Standards: The instrument is calibrated using a suite of natural and synthetic standards with known compositions (e.g., apatite for Ca and P, albite for Na, forsterite for Mg).[1][14]
- Data Acquisition: X-ray counts for each element of interest are collected for a specified duration. Thirteen or more elements are typically monitored.[12]
- Data Correction: Raw X-ray counts are converted to weight percent oxides using matrix correction procedures, such as ZAF (Z-number, Absorption, Fluorescence) or PAP (Pouchou and Pichoir).[14][15]

- Quality Control: Analyses are rejected if the oxide weight percent totals fall outside an acceptable range (e.g., 99-101%) to ensure accuracy.[12]

X-Ray Diffraction (XRD)

XRD is the primary technique for mineral identification based on its unique crystal structure.

Objective: To definitively identify phosphate minerals as **whitlockite** or merrillite by analyzing their crystal lattice parameters.

Methodology:

- Sample Preparation:
 - Powder Diffraction: A small, representative sample of the meteorite is crushed into a fine, random powder.[16] This is the "whole rock" approach.
 - Micro-XRD: For in-situ analysis on a thin section, a high-intensity synchrotron X-ray source is required to generate a micro-beam small enough to target individual grains.[17]
- Instrumentation: A powder diffractometer equipped with a Cu K α radiation source is standard for powdered samples.[18]
- Data Acquisition:
 - The sample is irradiated with X-rays as the instrument rotates through a range of angles (2θ).
 - A detector records the intensity of the diffracted X-rays at each angle.[16]
 - For powdered samples, the analysis is typically run for 10 minutes or more to achieve a good signal-to-noise ratio.[18]
- Data Analysis:
 - The resulting diffractogram (a plot of intensity vs. 2θ angle) shows a series of peaks.

- The position and intensity of these peaks are characteristic of the mineral's crystal structure.
- This pattern is compared against a database of known minerals (e.g., the Crystallography Open Database) for identification.[\[18\]](#)
- Software performing a Rietveld refinement can be used for quantitative phase analysis, determining the percentage of each mineral in the sample.[\[18\]](#)

Raman Spectroscopy

Raman spectroscopy is a non-destructive technique used to identify minerals and their structural characteristics, particularly the presence of specific molecular bonds.

Objective: To differentiate between hydrous **whitlockite** and anhydrous merrillite by detecting the vibrational modes of the (PO₃OH) group.

Methodology:

- Sample Preparation: A polished thin section or a mineral grain can be analyzed directly with no further preparation.
- Instrumentation: A confocal Raman spectrometer equipped with a laser source (e.g., 532 nm) is focused on the target phosphate grain.
- Data Acquisition: The laser interacts with the sample, and the inelastically scattered light (the Raman signal) is collected by a detector. The resulting spectrum plots intensity versus the Raman shift (in wavenumbers, cm⁻¹).
- Data Analysis:
 - The primary focus is on the symmetric stretching vibration (ν_1) of the phosphate (PO₄) group, which produces strong bands in the 950-975 cm⁻¹ region.[\[19\]](#)
 - **Merrillite:** Shows a single, strong, often asymmetric band around 968-970 cm⁻¹.[\[19\]](#)[\[20\]](#)
 - **Whitlockite:** Critically, it displays an additional weak peak around 923-934 cm⁻¹, which is attributed to the P-OH vibration within the HPO₄²⁻ group.[\[19\]](#) The absence of this peak is

strong evidence for merrillite.[19]

- The acquired spectrum is compared to reference spectra from databases like RRUFF for confirmation.[20]

Shock-Compression Experiment

These experiments simulate the high-pressure, high-temperature conditions of a meteorite impact to test the hypothesis that merrillite can form from **whitlockite**.

Objective: To experimentally demonstrate the transformation of synthetic **whitlockite** into merrillite through shock-induced dehydrogenation.

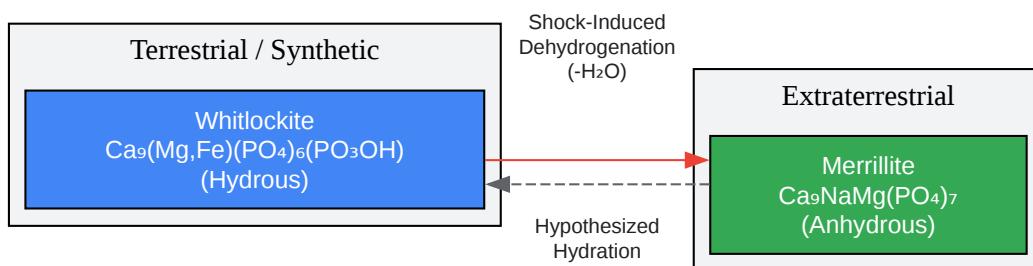
Methodology:

- Sample Synthesis: Pure, polycrystalline **whitlockite** is synthesized via standard chemical precipitation methods.[21]
- Experimental Setup:
 - A sample of synthetic **whitlockite** is encapsulated in a metal recovery chamber.[22]
 - This chamber is placed at the target end of a single-stage powder gun or a two-stage light-gas gun.[23]
- Shock Loading:
 - A metal impactor plate (e.g., copper or tantalum) is fired from the gun at high velocity (up to ~1,678 mph).[23]
 - The impact generates a high-pressure shock wave (e.g., 7.5 to 20 GPa) that propagates through the sample.[22]
 - Impactor velocity is precisely measured to calculate the shock pressure using impedance matching equations.[22]
- Post-Shock Analysis:

- The sample is carefully recovered from the chamber after the experiment.
- The shocked material is then analyzed using XRD and/or Raman spectroscopy to determine the extent of transformation from **whitlockite** to merrillite.[22]

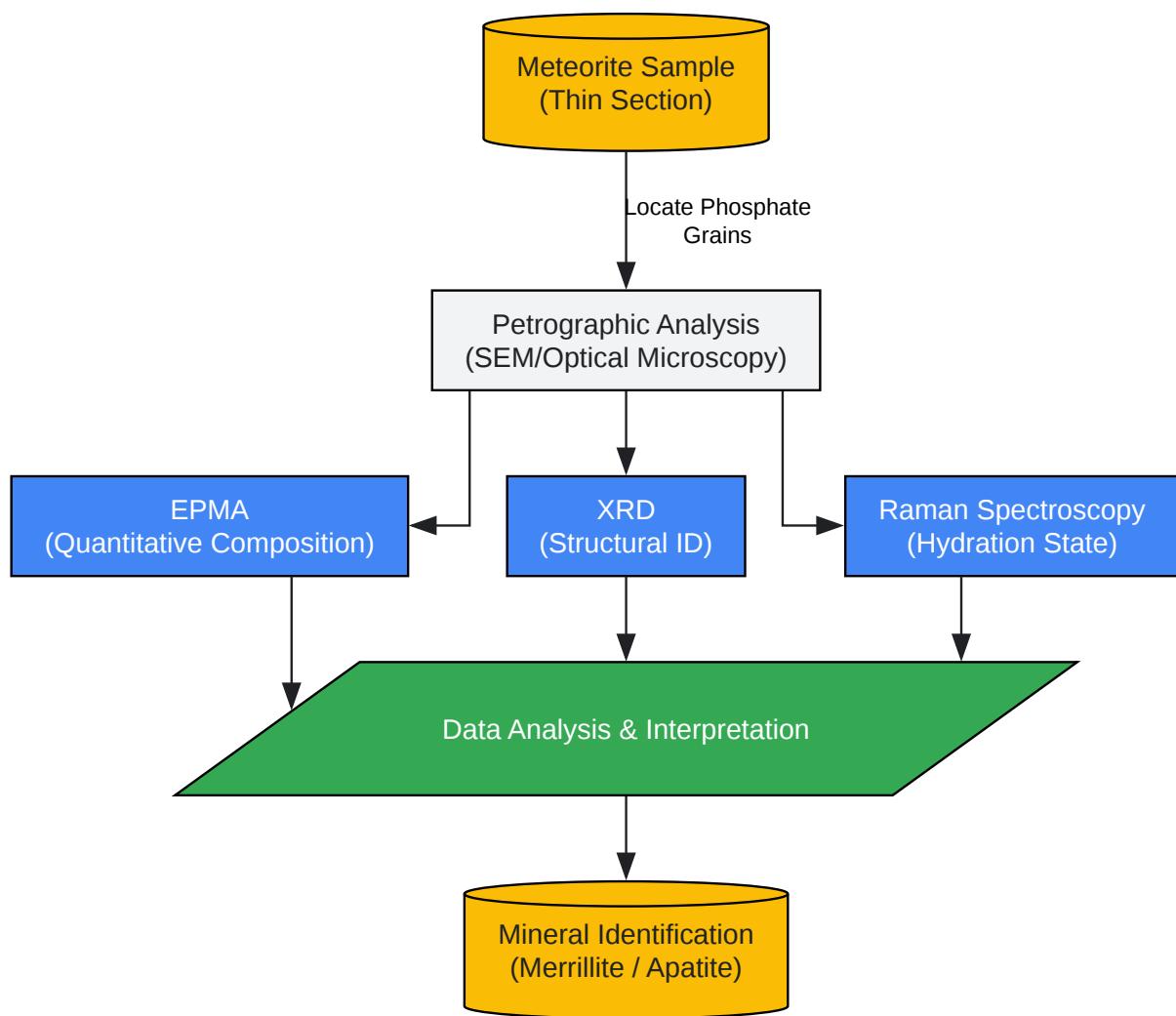
Mandatory Visualizations

The following diagrams illustrate key relationships and workflows in the investigation of meteoritic **whitlockite**.



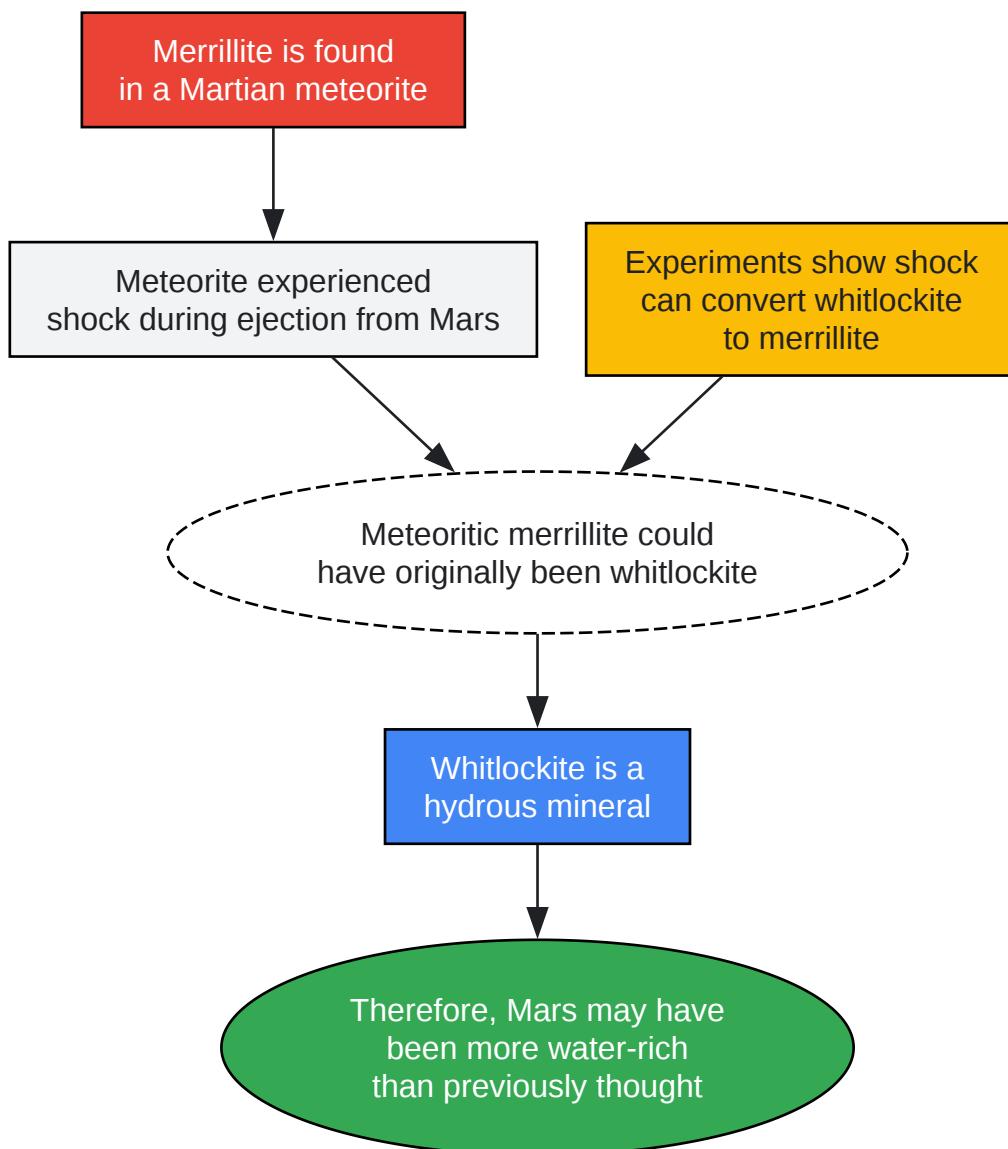
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Caption: Relationship between hydrous **whitlockite** and anhydrous merrillite.



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Caption: Experimental workflow for meteorite phosphate identification.



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Caption: Logical pathway from merrillite presence to Martian water history.

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